

how to dissolve and store Erastin for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Erastin**

Cat. No.: **B1684096**

[Get Quote](#)

Application Notes and Protocols for Erastin For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes provide detailed protocols for the dissolution and storage of **Erastin**, a potent inducer of ferroptosis, for experimental use. The information is intended to ensure consistent and reliable results in both in vitro and in vivo research settings.

Product Information

- Name: **Erastin**
- CAS Number: 571203-78-6
- Molecular Formula: $C_{30}H_{31}ClN_4O_4$
- Molecular Weight: 547.04 g/mol
- Appearance: Crystalline solid

Solubility and Stability

Erastin is a lipophilic molecule with poor solubility in aqueous solutions. Its stability in solution is limited, and it is recommended to prepare fresh solutions for each experiment.

Table 1: Solubility of **Erastin** in Common Solvents

Solvent	Solubility	Notes
DMSO	≥10.92 mg/mL to >27.4 mg/mL ^{[1][2]}	Warming to 37°C and ultrasonication can aid dissolution. ^{[1][2]}
Dimethylformamide (DMF)	~10 mg/mL ^[3]	
Ethanol	Insoluble ^{[1][2]}	
Water	Insoluble ^{[1][2]}	
DMSO:PBS (pH 7.2) (1:2)	~0.25 mg/mL ^[3]	Aqueous solutions are not recommended for storage longer than one day. ^[3]

Note on Stability: **Erastin** is unstable in solution.^{[1][2][4][5]} It is strongly recommended to prepare solutions fresh for each experiment.^{[4][6]} If a stock solution in DMSO is prepared, it should be aliquoted and stored at -20°C or -80°C to minimize freeze-thaw cycles. Some sources suggest that DMSO stock solutions can be stored at -20°C for several months, while others recommend shorter storage times of 1 to 6 months at -20°C or -80°C.^{[1][2][7]}

Protocols for Dissolving and Storing Erastin

This protocol describes the preparation of a 10 mM stock solution of **Erastin** in DMSO.

Materials:

- **Erastin** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or incubator at 37°C (optional)

- Ultrasonic bath (optional)

Protocol:

- Weighing: Accurately weigh the desired amount of **Erastin** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.47 mg of **Erastin** (Molecular Weight = 547.04).
- Solvent Addition: Add the calculated volume of high-quality, anhydrous DMSO to the **Erastin** powder. For a 10 mM stock, you would add 1 mL of DMSO for every 5.47 mg of **Erastin**.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, warm the tube at 37°C for 10 minutes.[1][2]
 - Alternatively, or in addition, place the tube in an ultrasonic bath for a few minutes to aid dissolution.[1][2]
 - Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - For immediate use, this stock solution can be further diluted in cell culture media or appropriate buffers.
 - For short-term storage, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C or -80°C. It is recommended to use the solution within one month when stored at -20°C and within six months when stored at -80°C.[7]

Protocol:

- Thaw a single-use aliquot of the **Erastin** stock solution at room temperature.
- Dilute the stock solution to the desired final concentration in pre-warmed cell culture medium. For example, to prepare a 10 µM working solution from a 10 mM stock, perform a

1:1000 dilution (e.g., add 1 μ L of 10 mM stock to 1 mL of media).

- Mix the working solution thoroughly by gentle pipetting or inversion before adding it to the cells.
- Vehicle Control: Prepare a vehicle control using the same concentration of DMSO as in the highest concentration of the **Erastin** working solution.

Erastin's poor aqueous solubility necessitates specific formulations for in vivo administration. Below are examples of commonly used vehicles.

Table 2: Example Formulations for In Vivo Administration of **Erastin**

Formulation	Components	Notes
Corn Oil-based	5% DMSO in corn oil ^{[8][9]}	Erastin is first dissolved in DMSO and then diluted with corn oil.
PEG300/Tween-80/Saline	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline ^[4] ^[5]	Solvents should be added sequentially.

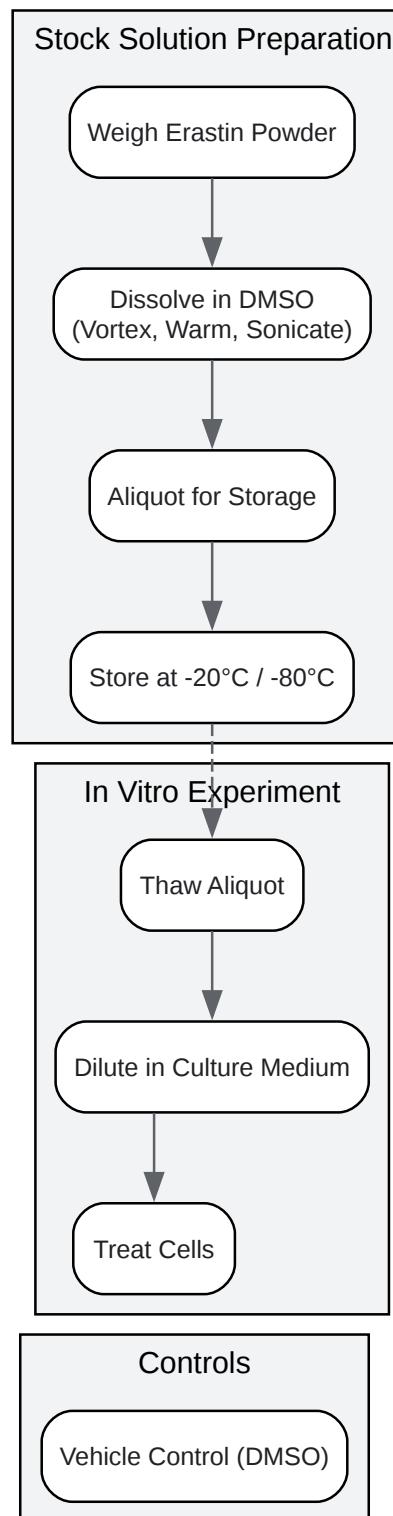
Protocol for Corn Oil-based Formulation:

- Prepare a concentrated stock of **Erastin** in DMSO (e.g., 20 mg/mL).
- For a final concentration of 1 mg/mL, dilute the DMSO stock 1:20 in corn oil (e.g., 50 μ L of 20 mg/mL **Erastin** in DMSO into 950 μ L of corn oil).
- Vortex thoroughly to create a uniform suspension. This formulation is typically administered via intraperitoneal (i.p.) injection.

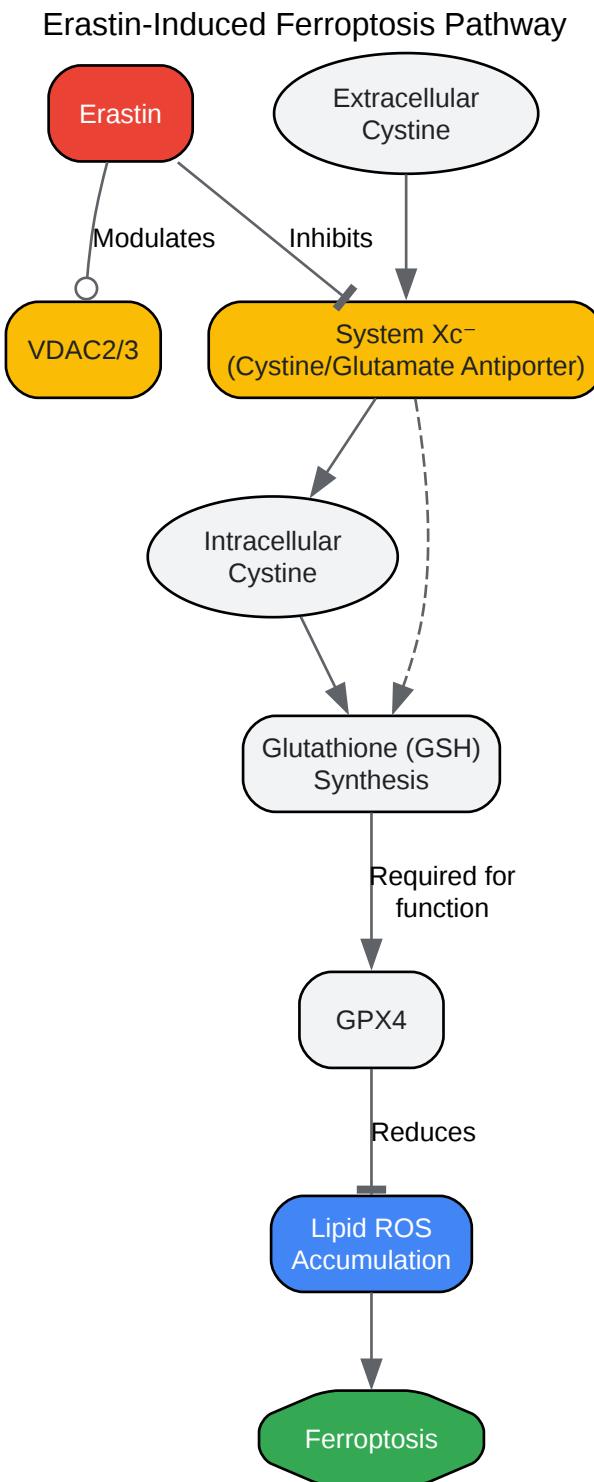
Experimental Workflow and Signaling Pathway

The following diagram illustrates the general workflow for preparing and using **Erastin** in cell-based experiments.

Experimental Workflow for Erastin

[Click to download full resolution via product page](#)Workflow for **Erastin** solution preparation and use.

Erastin induces a form of iron-dependent, non-apoptotic cell death known as ferroptosis. It primarily acts by inhibiting the cystine/glutamate antiporter system Xc^- and by modulating the function of voltage-dependent anion channels (VDACs) on the outer mitochondrial membrane. [1][2][10]



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apexbt.com [apexbt.com]
- 2. apexbt.com [apexbt.com]
- 3. cdn.caymancchem.com [cdn.caymancchem.com]
- 4. lifetechindia.com [lifetechindia.com]
- 5. Erastin | ferroptosis activator | TargetMol [targetmol.com]
- 6. selleckchem.com [selleckchem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Erastin, a ferroptosis-inducing agent, sensitized cancer cells to X-ray irradiation via glutathione starvation in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. The Role of Erastin in Ferroptosis and Its Prospects in Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [how to dissolve and store Erastin for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1684096#how-to-dissolve-and-store-erastin-for-experiments\]](https://www.benchchem.com/product/b1684096#how-to-dissolve-and-store-erastin-for-experiments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com